

# Application Note and Protocol: Preparation of CK-869 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CK-869

Cat. No.: B1669133

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**CK-869** is a small molecule inhibitor of the Actin-Related Protein 2/3 (Arp2/3) complex, a key regulator of actin polymerization.[1][2] It functions by binding to a hydrophobic pocket on the Arp3 subunit, which allosterically destabilizes the active conformation of the complex.[2][3] This inhibition of Arp2/3-mediated actin nucleation makes **CK-869** a valuable tool for studying cytoskeletal dynamics, cell motility, and other actin-dependent cellular processes.[4] Proper preparation of a concentrated stock solution in Dimethyl Sulfoxide (DMSO) is the critical first step for ensuring reproducible and accurate experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **CK-869** stock solutions.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **CK-869** relevant for stock solution preparation.

Parameter	Value	Reference
Molecular Weight (M.Wt)	394.28 g/mol	[5]
Molecular Formula	C <sub>17</sub> H <sub>16</sub> BrNO <sub>3</sub> S	[5]
Appearance	Solid powder	
Solubility in DMSO	Up to 100 mM	[5][6]
Recommended Stock Conc.	10 mM - 50 mM	N/A
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-20°C for 1 year; -80°C for 2 years	[1]

## Experimental Protocol: Preparing a 10 mM CK-869 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **CK-869** in DMSO.

### 3.1. Materials and Equipment

- **CK-869** powder (Purity: ≥98%)[5]
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes (P1000, P200)
- Vortex mixer
- Water bath sonicator (optional, for aiding dissolution)[1]
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

### 3.2. Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 394.28 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 3.94 \text{ mg}$

### 3.3. Step-by-Step Procedure

- **Preparation:** Put on appropriate PPE. Ensure the work area, especially the analytical balance, is clean and stable. Allow the vial of **CK-869** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh out 3.94 mg of **CK-869** powder and transfer it into a clean 1.5 mL microcentrifuge tube.
- **Solvent Addition:** Using a calibrated micropipette, add 1 mL of high-quality, anhydrous DMSO to the microcentrifuge tube containing the **CK-869** powder.
- **Dissolution:** Close the tube cap tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved. A clear, colorless solution should be obtained.
- **Aiding Dissolution (if necessary):** If the compound does not dissolve completely with vortexing, briefly sonicate the tube in a water bath until the solution is clear.<sup>[1]</sup> Gentle warming to 37°C can also aid in dissolving compounds in DMSO.<sup>[7]</sup>
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes.<sup>[1][8]</sup>
- **Storage:** Label the aliquots clearly with the compound name, concentration, date, and your initials. Store the aliquots at -20°C for short-to-medium term (up to 1 year) or at -80°C for

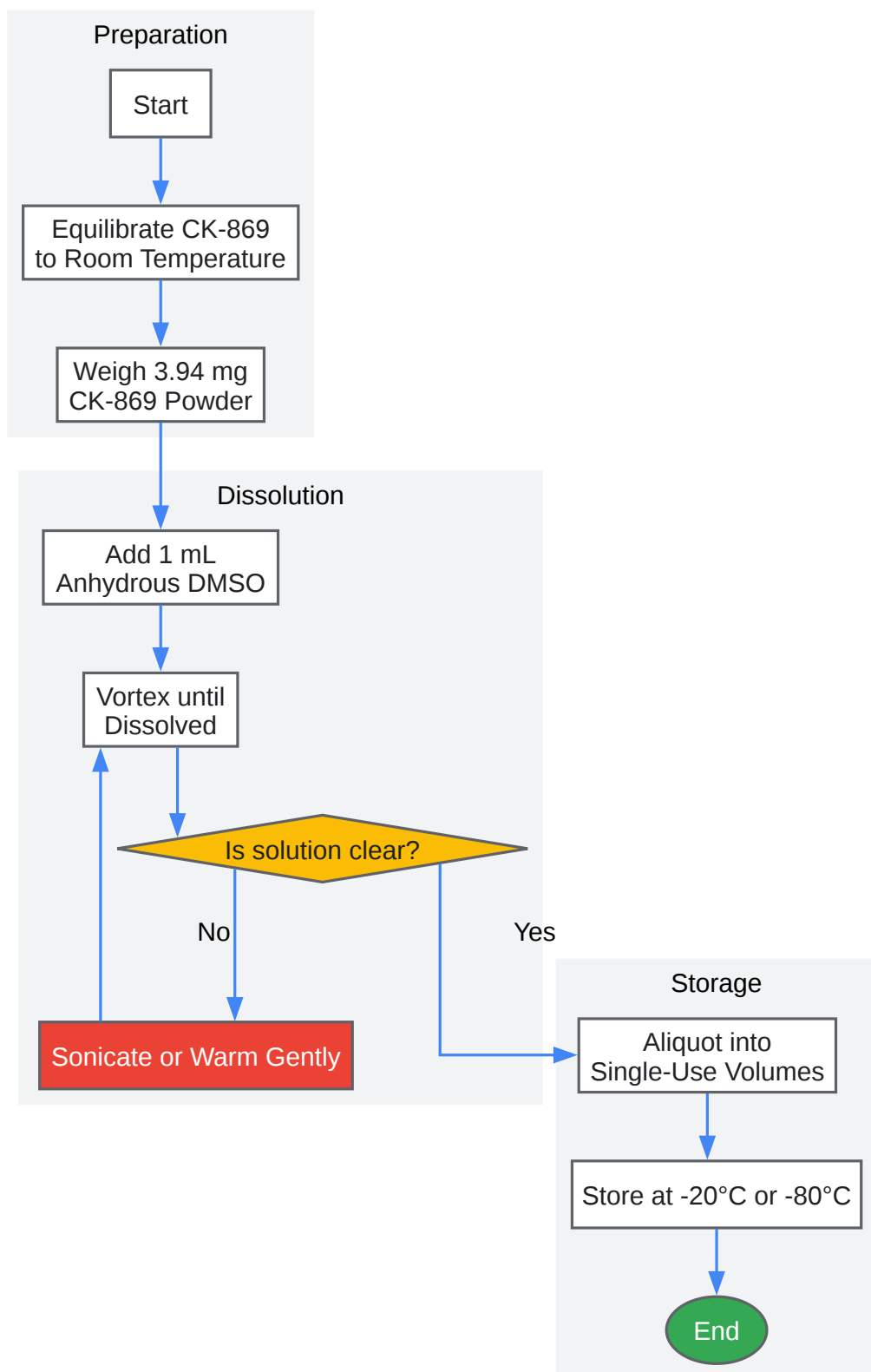
long-term storage (up to 2 years).[1]

### 3.4. Dilution for Cell-Based Assays

When preparing working solutions for cell culture experiments, the final concentration of DMSO should be kept low, typically below 0.5%, to prevent cellular toxicity.[8] It is advisable to perform serial dilutions to avoid precipitation of the compound.[8]

## Diagrams and Workflows

Workflow for **CK-869** Stock Solution Preparation



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Caption: Workflow for preparing a **CK-869** stock solution in DMSO.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)